

8-Chloropyrido[2,3-b]pyrazine material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Chloropyrido[2,3-b]pyrazine

CAS No.: 1392428-92-0

Cat. No.: B2912194

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Technical Dossier: 8-Chloropyrido[2,3-b]pyrazine

CAS: 1392428-92-0 | Formula: C₇H₄ClN₃ | M.W.: 165.58 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 1: Chemical Identity & Physicochemical Profile[\[1\]](#)[\[2\]](#)

Structural Logic & Nomenclature

The molecule consists of a pyridine ring fused to a pyrazine ring across the [2,3-b] bond.[\[1\]](#)[\[2\]](#) The "8-Chloro" designation places the halogen atom on the pyridine ring, specifically at a position highly activated by the electron-withdrawing nature of the adjacent diaza-heterocycle (pyrazine).[\[1\]](#)[\[2\]](#)

- SMILES: ClC1=C2C(N=CC=N2)=NC=C1[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- InChIKey: JVLXOXUSFFORHY-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

- Structural Character: Electron-deficient heteroaromatic scaffold.[1][2]

Quantitative Data Summary

Property	Value	Context/Implication
Appearance	Yellow to Brown Solid	Typical of nitrogen-rich fused heterocycles.[1][2]
Melting Point	N/A (Est. >100°C)	Note: Exact MP varies by polymorph/purity; often sublimates.[1][2]
Solubility	DMSO, DMF, DCM	Poor water solubility; hydrolytically unstable in aqueous acid/base.[1][2]
pKa (Calc)	~1.0 - 2.0	Weakly basic (pyridine nitrogen); protonation deactivates nucleophilic attack.[1][2]
Storage	-20°C (Desiccated)	Critical: C-Cl bond is susceptible to slow hydrolysis by atmospheric moisture.[1][2]

Part 2: Hazard Dynamics & Toxicology (The "Risk" Profile)[2]

Mechanism of Toxicity

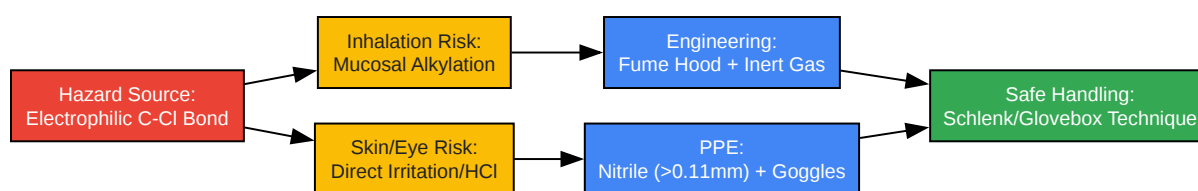
Unlike generic "irritants," the hazard profile of **8-Chloropyrido[2,3-b]pyrazine** is driven by its reactivity as an electrophilic trap.[1][2]

- Alkylating Potential: The chlorine atom is a good leaving group ([1][2] Upon contact with biological nucleophiles (cysteine thiols, lysine amines in proteins), it can form covalent adducts, leading to sensitization and tissue damage.[1][2]
- GHS Classification:

- Acute Tox. 4 (Oral): H302 - Harmful if swallowed.[1][2]
- Skin/Eye Irrit. 2: H315, H319 - Driven by local alkylation and HCl release upon hydrolysis. [1][2]
- STOT SE 3: H335 - Respiratory irritation (mucosal membrane alkylation).[1][2]

Safety Logic Diagram

The following decision tree illustrates the handling logic required to mitigate the specific electrophilic risks of this compound.



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Figure 1: Hazard mitigation logic based on the electrophilic nature of the C-Cl bond.

Part 3: Strategic Handling & Experimental Protocols

Storage & Stability (The "Why" behind the Protocol)

Directive: Store at -20°C under Argon/Nitrogen. Causality: The electron-deficiency of the pyrido-pyrazine core makes the C-Cl bond hyper-reactive.[1][2] Ambient moisture can attack this position, displacing chloride to form the hydroxy-derivative (pyridone tautomer), which is catalytically dead for subsequent

reactions.[1][2]

- Validation: If the solid turns from yellow to white/pale, check LCMS for hydrolysis (M-Cl+OH). [1][2]

Synthetic Utility: Nucleophilic Aromatic Substitution ()

This material is primarily used as a scaffold for kinase inhibitors (e.g., TRPV1 antagonists).[1]
[2] The following protocol ensures high yield by preventing side reactions.

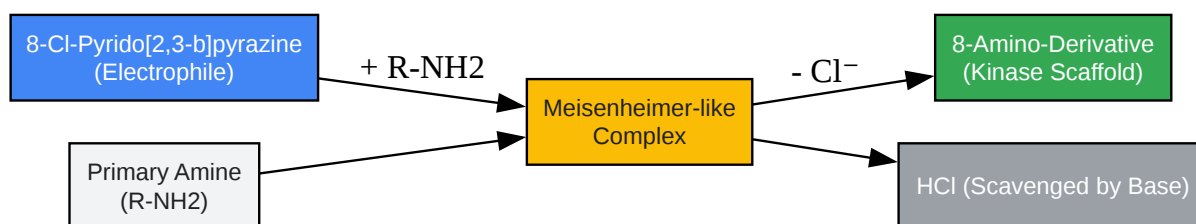
Standard Protocol: Amination of **8-Chloropyrido[2,3-b]pyrazine**

- Setup: Flame-dry a 2-neck round bottom flask; cool under .
- Solvent: Use anhydrous DMF or DMSO.[1][2] Do not use protic solvents (EtOH/MeOH) initially to avoid solvolysis competition.[2]
- Base: Add 2.0 equiv. of DIPEA (Hünig's base) or .[1][2]
 - Reasoning: Scavenges the HCl byproduct, driving the equilibrium forward.[1][2]
- Addition: Add amine nucleophile (1.1 equiv) at 0°C, then warm to RT.
 - Observation: Reaction is often exothermic due to the high reactivity of the 8-position.[1][2]
- Workup: Quench with water (precipitates product) or extract with EtOAc.[1][2]

Reaction Pathway Visualization

The diagram below details the

mechanism, highlighting the critical transition state.[1][2]



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Figure 2: Reaction pathway for the displacement of Chlorine at the 8-position.[1][2]

Part 4: Emergency Response & Waste Disposal[1][2]

Exposure Response[1][2]

- Eye Contact: Immediate irrigation for 15 minutes.[1][2] Mechanism: Dilution of HCl generated by hydrolysis on the corneal surface.[1][2]
- Skin Contact: Wash with soap/water.[1][2] Do not use alcohol (increases permeation).[1][2]
- Spill Cleanup: Treat as a toxic solid.[1][2] Dampen with inert oil (to suppress dust) before sweeping, or use a HEPA vacuum.[1][2]

Waste Stream Management[1][2]

- Classification: Halogenated Heterocycle.[1][2]
- Disposal: High-temperature incineration equipped with a scrubber for Nitrogen Oxides () and Hydrogen Chloride ().[2]
- Incompatibility: Do not mix with strong oxidizers or strong acids (risk of toxic chloramine-like vapor generation).[1][2]

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Sources

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- To cite this document: BenchChem. [8-Chloropyrido[2,3-b]pyrazine material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2912194/docs#8-chloropyrido-2-3-b-pyrazine-material-safety-data-sheet-msds>]

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